

Molecular weight and formula of 1-Chloro-1-methoxypropane

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Compound of Interest

Compound Name: 1-Chloro-1-methoxypropane

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An In-Depth Technical Guide to 1-Chloro-1-methoxypropane

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Chloro-1-methoxypropane**, targeting researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines a detailed experimental protocol for the synthesis of a related isomer, and visualizes the synthetic pathway.

Molecular Formula and Weight

- Molecular Formula: C_4H_9ClO [1]
- Molecular Weight: 108.57 g/mol [1]

Physicochemical Data

A summary of the key physicochemical properties of **1-Chloro-1-methoxypropane** and its isomers is presented in the table below. This data is essential for understanding the compound's behavior in various experimental and biological settings.

Property	Value	Source
Molecular Weight	108.57 g/mol	[1]
Molecular Formula	C ₄ H ₉ ClO	[1]
Density	0.999 g/cm ³ at 20 °C (for 1-Chloro-3-methoxypropane)	
Melting Point	< -70 °C (for 1-Chloro-3-methoxypropane)	
Boiling Point	122.94 °C (for 2-Chloro-1-methoxypropane)	[2]
Flash Point	18 °C (for 1-Chloro-3-methoxypropane)	
Vapor Pressure	25 hPa at 20 °C (for 1-Chloro-3-methoxypropane)	
Autoignition Temperature	205 °C (for 1-Chloro-3-methoxypropane)	
XLogP3	1.7	[1]
Topological Polar Surface Area	9.2 Å ²	[1]
CAS Number	5739-14-0	[1]

Experimental Protocols

While a specific experimental protocol for the synthesis of **1-Chloro-1-methoxypropane** is not readily available in the searched literature, a method for the synthesis of its isomer, 1-Chloro-3-methoxypropane, is detailed in patent CN101045676A. This protocol provides valuable insight into the synthesis of chloromethoxyalkanes.

Synthesis of 1-Chloro-3-methoxypropane[3]

This method involves the reaction of 1,3-bromochloropropane with sodium methoxide in the presence of a phase transfer catalyst.

Materials:

- 1,3-bromochloropropane
- Sodium methoxide
- Inert solvent (e.g., toluene, xylene)
- Phase transfer catalyst (e.g., tetrabutylammonium bromide - TBAB)
- Water

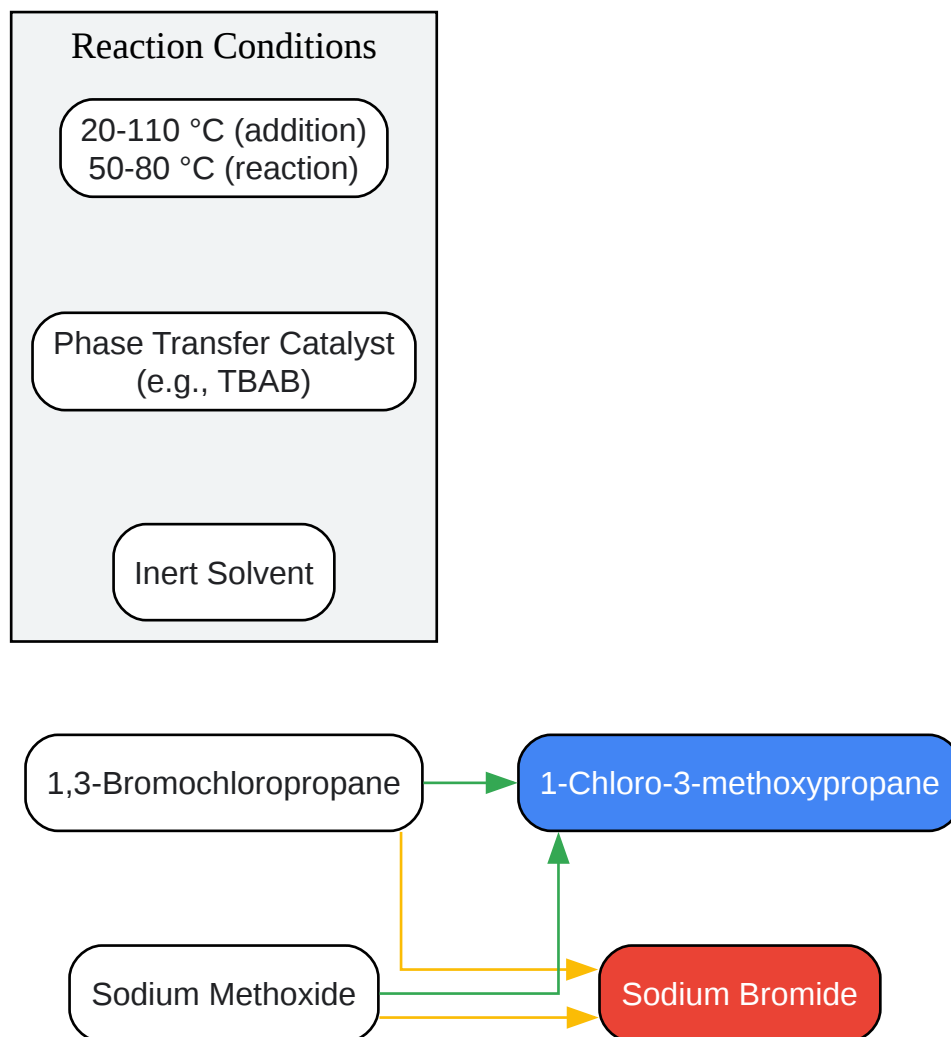
Procedure:

- In a reaction vessel, dissolve 1,3-bromochloropropane in an inert solvent.
- Add the phase transfer catalyst to the solution. The amount of catalyst should be 0.01-0.1 times the weight of the 1,3-bromochloropropane.
- Prepare a dispersion of sodium methoxide in the same inert solvent.
- Slowly add the sodium methoxide dispersion dropwise to the 1,3-bromochloropropane solution. The reaction temperature during this addition should be maintained between 20-110 °C.
- After the addition is complete, maintain the reaction mixture at a temperature of 50-80 °C to ensure the reaction goes to completion.
- Once the reaction is complete, filter the mixture to remove the precipitated sodium bromide.
- Wash the filter cake with the inert solvent to recover any remaining product.
- Combine the organic layers and wash with water until the pH of the aqueous layer is between 5 and 7.
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Filter to remove the drying agent.

- Purify the crude 1-Chloro-3-methoxypropane by distillation.

Synthetic Pathway Visualization

The following diagram illustrates the synthetic pathway for 1-Chloro-3-methoxypropane as described in the experimental protocol.

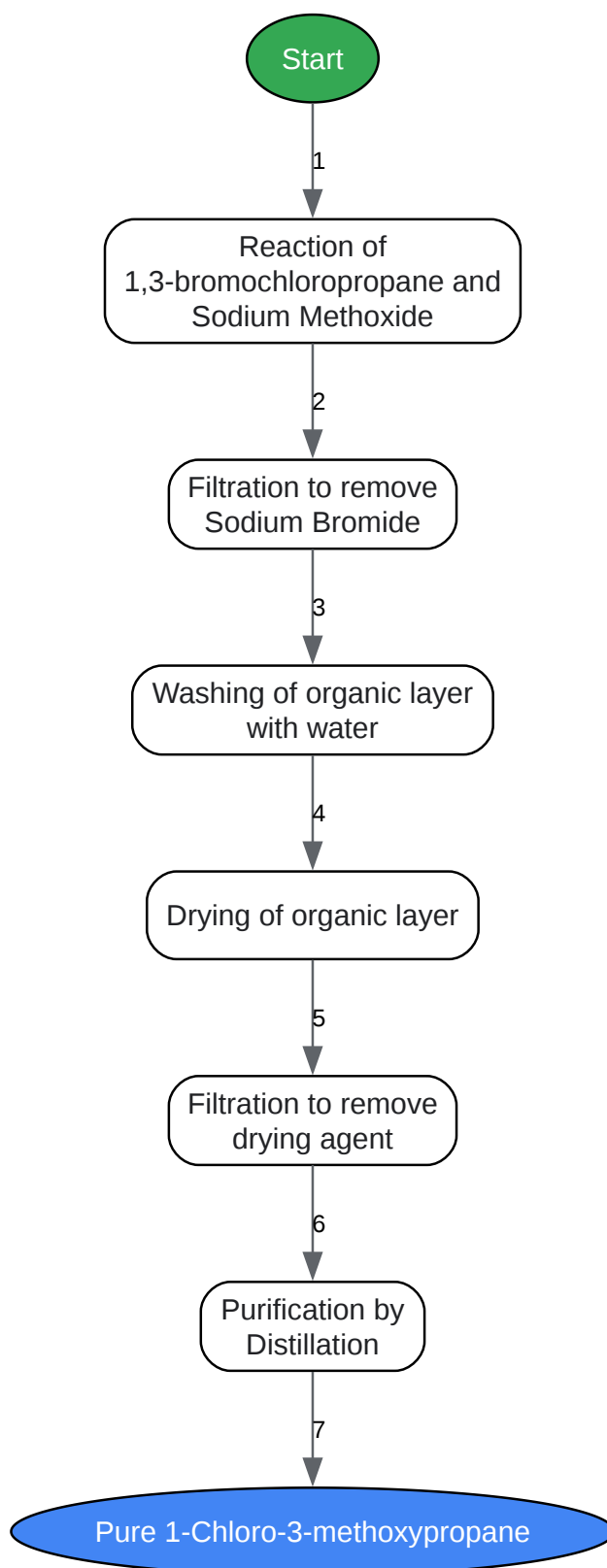


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Caption: Synthesis of 1-Chloro-3-methoxypropane.

Logical Relationship of Synthesis Steps

The following diagram outlines the logical workflow of the synthesis and purification process for 1-Chloro-3-methoxypropane.



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Caption: Workflow for the synthesis of 1-Chloro-3-methoxypropane.

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References

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- 2. chembk.com [chembk.com]
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